

Technical Comparison Guide: Mass Spectrometry Profiling of 1-(2-Bromo-6-nitrophenyl)ethanamine

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Compound of Interest

Compound Name: 1-(2-Bromo-6-nitrophenyl)ethanamine

Cat. No.: B12095327

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Executive Summary

Target Molecule: **1-(2-Bromo-6-nitrophenyl)ethanamine** CAS: N/A (Specific Intermediate)

Molecular Formula: $C_8H_9BrN_2O_2$ Molecular Weight: 245.07 g/mol (Average)

This guide provides a technical analysis of the mass spectrometry (MS) fragmentation patterns of **1-(2-Bromo-6-nitrophenyl)ethanamine**, a highly specific chiral building block often used in the synthesis of kinase inhibitors and atropisomeric drugs. Due to the steric congestion driven by the 2,6-disubstitution pattern (Ortho-Bromo, Ortho-Nitro), this molecule exhibits unique fragmentation behaviors distinct from standard phenethylamines.

This document compares the performance of Electron Ionization (EI) versus Electrospray Ionization (ESI), offering predictive spectral data derived from mechanistic principles of alpha-cleavage, ortho-effects, and isotopic profiling.

Molecular Profile & Isotopic Signature

Before analyzing fragmentation, the isotopic signature of Bromine provides the primary diagnostic filter.

Feature	Specification	Diagnostic Value
Monoisotopic Mass	243.98 (^{79}Br) / 245.98 (^{81}Br)	1:1 Doublet intensity ratio is the primary identifier.
Nitrogen Rule	Even Mass (2 Nitrogens)	Precursor ion will be even (EI) or odd (ESI $[\text{M}+\text{H}]^+$).
Steric Environment	2,6-Disubstituted	High steric strain promotes rapid benzylic cleavage and ortho-elimination.

Instrumentation & Protocols

To replicate the profiles described below, the following experimental conditions are recommended.

Protocol A: Gas Chromatography-Mass Spectrometry (GC-EI-MS)

- Inlet Temp: 250°C (Splitless mode).
- Column: DB-5ms or equivalent (30m x 0.25mm, 0.25 μm).
- Ion Source: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40–300.
- Derivatization: Optional (TFA-anhydride) to prevent thermal degradation of the primary amine, though the free base is stable enough for rapid analysis.

Protocol B: Liquid Chromatography-Mass Spectrometry (LC-ESI-MS/MS)

- Mobile Phase: A: H_2O + 0.1% Formic Acid; B: MeCN + 0.1% Formic Acid.

- Ionization: ESI Positive Mode (+).
- Capillary Voltage: 3.5 kV.
- Collision Energy: Stepped 15–35 eV for MS/MS fragmentation.

Fragmentation Analysis: EI vs. ESI

Electron Ionization (EI) - Hard Ionization

Under 70 eV EI conditions, the molecular ion ($M^{+\bullet}$) is weak due to the labile nature of the benzylic amine. The spectrum is dominated by alpha-cleavage and ortho-effect rearrangements.

- Alpha-Cleavage (Dominant): The bond between the benzylic carbon and the ethyl group is cleaved. However, in 1-phenylethanamines, the loss of the methyl radical ($\bullet\text{CH}_3$) or the formation of the iminium ion is favored.
- Ortho-Nitro Effect: The nitro group at position 6 interacts with the benzylic hydrogen, leading to the loss of $\bullet\text{OH}$ (M-17) or H_2O , a hallmark of ortho-nitroalkylbenzenes.

Predicted EI Peak List:

- m/z 244/246 ($M^{+\bullet}$): Weak molecular ion doublet.
- m/z 229/231 ($M - \bullet\text{CH}_3$): Loss of the methyl group from the ethyl chain (Alpha-cleavage).
- m/z 165/167 ($M - \text{Br}$): Loss of the bromine radical (distinctive loss of doublet pattern).
- m/z 44 ($[\text{CH}_3\text{CH}=\text{NH}_2]^+$): Base peak typical for alpha-methyl amines, though often suppressed by the stability of the substituted benzyl cation.

Electrospray Ionization (ESI) - Soft Ionization

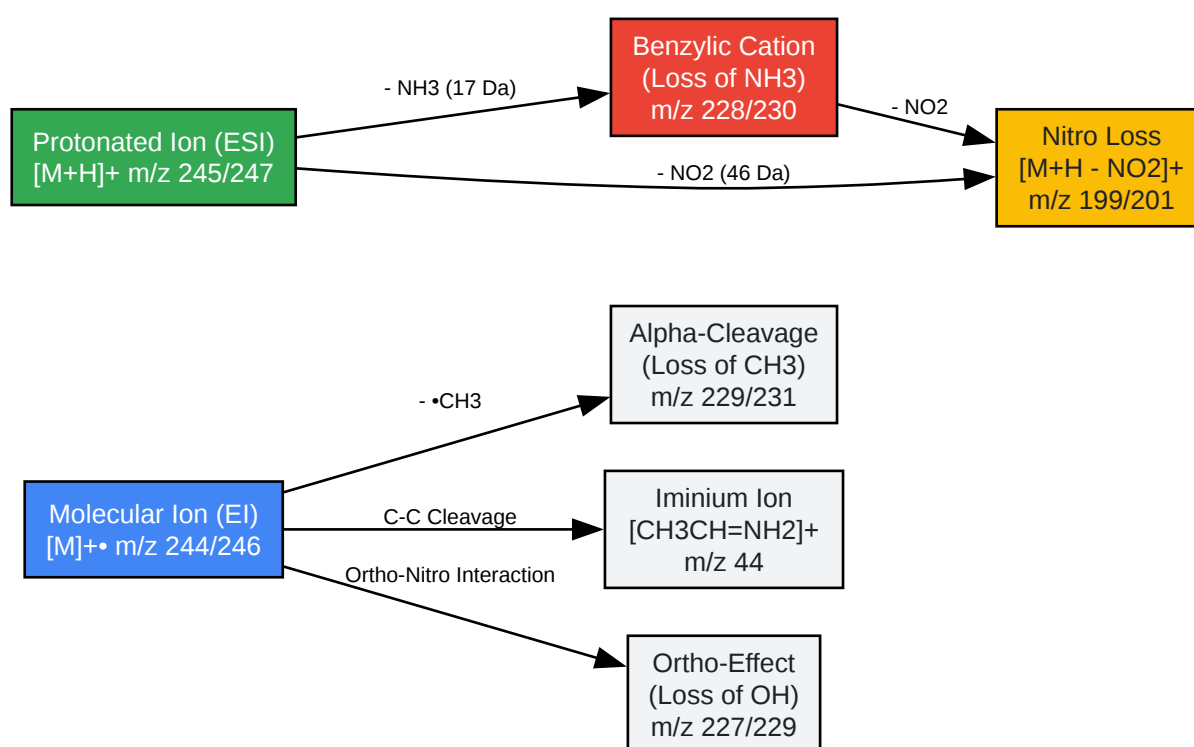
ESI produces a stable protonated molecule $[\text{M}+\text{H}]^+$. Fragmentation requires Collision-Induced Dissociation (CID).

- $[\text{M}+\text{H}]^+$ (m/z 245/247): Base peak, showing the characteristic 1:1 bromine isotope pattern.

- Neutral Loss of NH_3 (m/z 228/230): The primary amine is easily lost, generating a resonance-stabilized benzylic carbocation. This ion retains the Br/ NO_2 pattern.
- Nitro Reduction/Loss: Loss of NO_2 radical (46 Da) or NO (30 Da) is observed at higher collision energies.

Mechanistic Pathway Visualization

The following diagram maps the divergent fragmentation pathways for the target molecule.



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Figure 1: Divergent fragmentation pathways under Hard (EI) and Soft (ESI) ionization. Note the retention of the Bromine doublet in high-mass fragments.

Comparative Performance Guide

This table compares the target molecule against standard analogues to assist in identification during screening.

Compound	Ionization	Key Diagnostic Ion (m/z)	Mechanism Note
1-(2-Bromo-6-nitrophenyl)ethanamine	ESI (+)	228/230 (1:1 Doublet)	Loss of NH ₃ is favored due to steric crowding of the 2,6-substituents destabilizing the amine.
1-(2-Bromophenyl)ethanamine	ESI (+)	183/185	Lacks the Nitro group; fragmentation is cleaner, dominated by NH ₃ loss.
1-Phenylethanamine	EI	106 (M-15)	Classic alpha-cleavage; Base peak is m/z 44 or 106 depending on energy.
2-Bromo-6-nitroaniline	EI	216/218	Reference Isomer: Lacks the ethyl chain. Shows loss of NO ₂ but NO alpha-cleavage (no alkyl chain).

Experimental Insight: The "Ortho-Effect" Trap

Researchers often misidentify 2,6-disubstituted benzylamines because the molecular ion in EI is extremely weak. The steric repulsion between the Nitro group and the ethylamine chain forces rapid fragmentation.

- Recommendation: Always use ESI-MS for molecular weight confirmation. Use EI-MS only for structural fingerprinting of the substituents.

References

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Sources

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